

Synthesis protocol for 1-Methylethylidene hydrazine carboxaldehyde

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Compound of Interest

Compound Name: *1-Methylethylidene hydrazine
carboxaldehyde*

CAS No.: *3880-50-0*

Cat. No.: *B1350839*

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An Application Note for the Synthesis of **1-Methylethylidene Hydrazine Carboxaldehyde** (Acetone Formylhydrazone)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive, two-step protocol for the synthesis of **1-Methylethylidene hydrazine carboxaldehyde**, also known as 1-isopropylidene-2-formylhydrazine or acetone formylhydrazone. This compound serves as a valuable building block in medicinal chemistry and organic synthesis. The protocol begins with the preparation of the key intermediate, formylhydrazine, from ethyl formate and hydrazine hydrate. The second step involves the condensation of formylhydrazine with acetone to yield the final product. This guide emphasizes the causality behind experimental choices, stringent safety protocols, and appropriate analytical methods for product characterization, ensuring a reliable and reproducible synthesis.

Introduction and Scientific Background

Hydrazones are a class of organic compounds with the general structure $R_1R_2C=NNR_3R_4$. They are of significant interest in pharmaceutical development due to their diverse biological activities, which include antimicrobial, anticonvulsant, and antitumor properties[1]. The title compound, **1-Methylethylidene hydrazine carboxaldehyde**, incorporates a formyl group on the hydrazine moiety, making it a versatile intermediate for the synthesis of various heterocyclic systems, such as 1,2,4-triazoles[2].

The synthesis strategy detailed herein is a logical two-step process. The first step is a classic nucleophilic acyl substitution, where the highly nucleophilic hydrazine attacks the electrophilic carbonyl carbon of ethyl formate to produce formylhydrazine. The second step is a condensation reaction, a cornerstone of carbonyl chemistry. Here, the nucleophilic nitrogen of formylhydrazine attacks the carbonyl carbon of acetone, followed by the elimination of a water molecule to form the stable C=N double bond of the hydrazone[1]. The use of a drying agent is critical in this step to drive the reaction equilibrium towards the product by removing the water byproduct.

Safety and Hazard Management

EXTREME CAUTION IS ADVISED. This synthesis involves highly hazardous materials. All operations must be conducted in a certified chemical fume hood with appropriate engineering controls.

- **Hydrazine Hydrate:** This substance is extremely toxic, corrosive, and a suspected carcinogen[3]. It can be fatal if inhaled, toxic if swallowed, and causes severe skin burns and eye damage[3][4]. It is also flammable. Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles.
- **Formylhydrazine:** This compound is a skin, eye, and respiratory irritant[5]. It is hygroscopic and should be handled with care, avoiding inhalation of dust.
- **Ethyl Formate & Acetone:** These are flammable liquids. Keep away from ignition sources.

Personal Protective Equipment (PPE) Required:

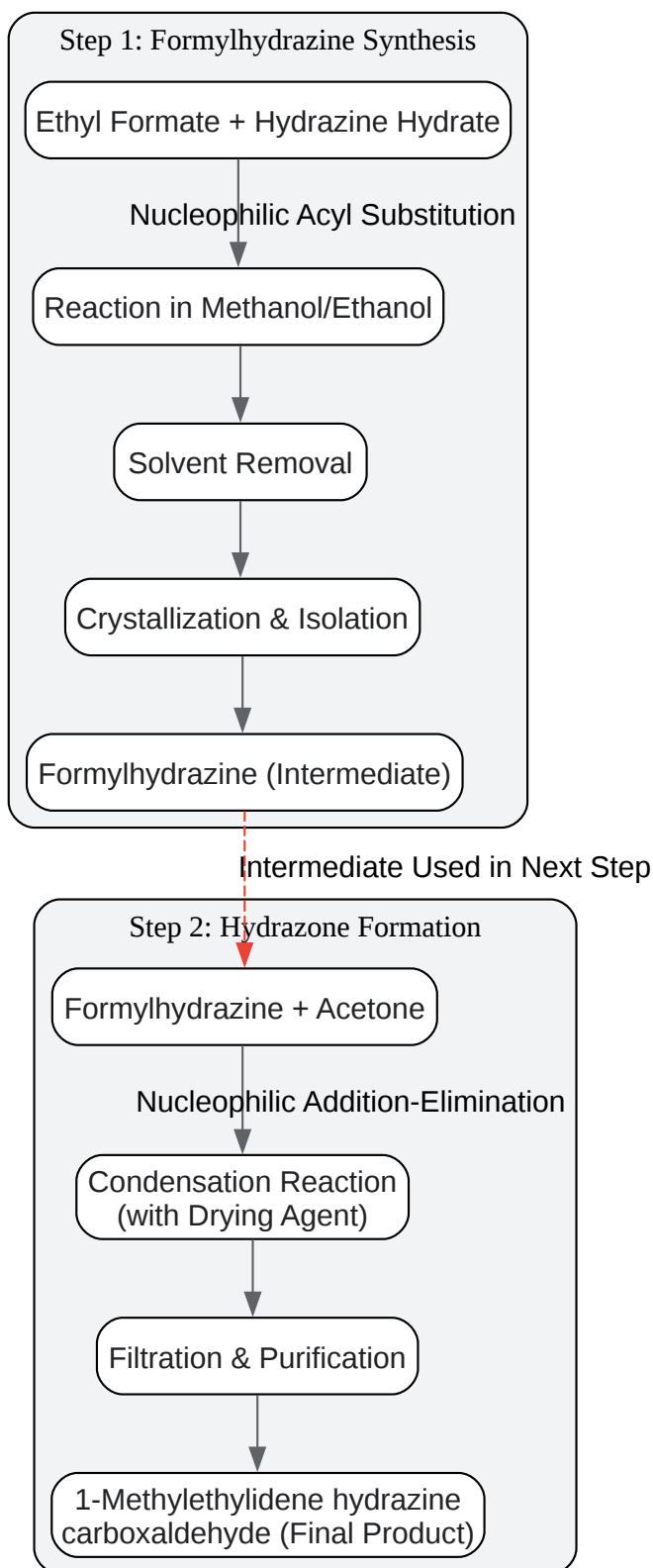
- Chemical safety goggles

- Flame-retardant lab coat
- Dual-cartridge respirator effective for organic vapors
- Heavy-duty chemical-resistant gloves

An emergency safety shower and eyewash station must be immediately accessible.

Synthesis Workflow Diagram

The overall synthesis is a two-stage process, starting from common laboratory reagents.



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Sources

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